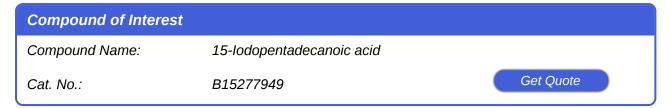


Commercial Suppliers and Technical Guide for 15-lodopentadecanoic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and key experimental protocols related to **15-lodopentadecanoic acid**. As a crucial molecule in various research applications, particularly in the field of cardiac imaging, this guide aims to equip researchers with the necessary information for its acquisition and utilization.

Commercial Availability

Direct commercial suppliers of **15-lodopentadecanoic acid** are not readily identifiable. The primary route for obtaining this compound is through the synthesis from its commercially available precursor, Methyl **15-iodopentadecanoate**. Several chemical suppliers offer this methyl ester, and researchers are typically required to perform the final hydrolysis step to yield the desired fatty acid.

A summary of commercial suppliers for Methyl 15-iodopentadecanoate is provided in the table below. Please note that availability and product specifications are subject to change and should be verified directly with the suppliers.



Supplier	Product Name	Catalog Number	Purity	Available Quantities
AK Scientific, Inc.	Methyl 15- iodopentadecano ate	3963FX	Not specified	Inquire
Smolecule	Methyl 15- iodopentadecano ate	S15730610	Not specified	Inquire
BLD Pharm	Methyl 15- iodopentadecano ate	BD139797	Not specified	Inquire
Shanghai Haohong Scientific Co., Ltd.	Pentadecanoic acid, 15-iodo-, methyl ester	H26354	Not specified	Inquire

Experimental Protocols

Synthesis of 15-lodopentadecanoic Acid from Methyl 15iodopentadecanoate

The following protocol describes a general method for the hydrolysis of a long-chain fatty acid methyl ester to its corresponding carboxylic acid. This procedure should be adapted and optimized for the specific scale and laboratory conditions.

Materials:

- · Methyl 15-iodopentadecanoate
- Methanol (reagent grade)
- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), 1M solution



- Hexane or Diethyl ether
- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolution: Dissolve Methyl 15-iodopentadecanoate in methanol in a round-bottom flask.
 The amount of methanol should be sufficient to fully dissolve the ester (e.g., 10-20 mL per gram of ester).
- Saponification: Prepare a solution of KOH or NaOH in methanol (e.g., 1 M). Add a molar excess of the alkaline solution (typically 2-3 equivalents) to the ester solution.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux with stirring. The
 reaction is typically monitored by thin-layer chromatography (TLC) until the starting material
 is no longer visible (usually 1-4 hours).
- Neutralization and Extraction: After cooling to room temperature, acidify the reaction mixture
 to a pH of approximately 2 by the dropwise addition of 1M HCl. Transfer the mixture to a
 separatory funnel and extract the aqueous phase with hexane or diethyl ether (3 x volume of
 the reaction mixture).
- Washing: Wash the combined organic extracts with brine (saturated NaCl solution) to remove any remaining salts and water.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.



 Purification (Optional): The resulting crude 15-lodopentadecanoic acid can be further purified by recrystallization or column chromatography if necessary.

Radioiodination of 15-lodopentadecanoic Acid for Myocardial Imaging Studies

Radioiodinated fatty acids are valuable tracers for assessing myocardial perfusion and metabolism. The following is a generalized protocol for the radioiodination of a fatty acid via isotopic exchange, a common method for this purpose.[1] This procedure must be performed in a licensed radiochemistry facility with appropriate shielding and safety precautions.

Materials:

- 15-lodopentadecanoic acid
- Sodium iodide ([1231]Nal or [1311]Nal) in a suitable buffer
- · Acetone or other suitable organic solvent
- Reaction vial (e.g., a sealed conical vial)
- · Heating block or oil bath
- Thin-layer chromatography (TLC) system for quality control
- · HPLC system for purification and analysis

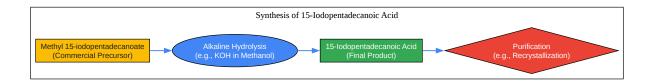
Procedure:

- Preparation: In a shielded hot cell, dissolve a small amount of **15-lodopentadecanoic acid** in acetone in a reaction vial.
- Radioiodide Addition: Add the desired activity of sodium iodide ([1231]Nal or [1311]Nal) to the vial.
- Isotopic Exchange Reaction: Seal the vial and heat it at an elevated temperature (e.g., 100-150°C) for a specified period (e.g., 15-30 minutes). The optimal temperature and time will need to be determined empirically.



- Quality Control: After cooling, spot a small aliquot of the reaction mixture onto a TLC plate and develop it in an appropriate solvent system to determine the radiochemical purity and identify the presence of unreacted radioiodide.
- Purification: Purify the radioiodinated product using high-performance liquid chromatography
 (HPLC) to separate it from unreacted starting material and free radioiodide.
- Formulation: The purified radioiodinated 15-lodopentadecanoic acid is then formulated in a
 physiologically compatible buffer for in vivo administration.

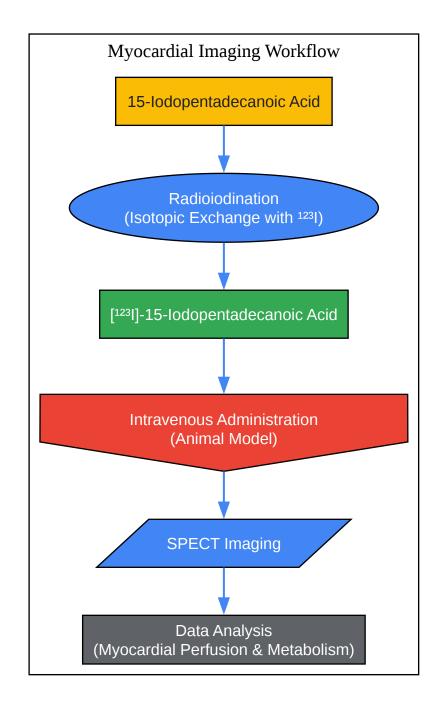
Visualizations



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Caption: Workflow for the synthesis of **15-lodopentadecanoic acid**.





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References

- 1. Fatty acids for myocardial imaging PubMed [pubmed.ncbi.nlm.nih.gov]
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